

# A Comprehensive Technical Guide to 2-Amino-4-Bromophenol

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## Compound of Interest

Compound Name: 2-Amino-4-Bromophenol

Cat. No.: B1269491

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Amino-4-Bromophenol**, a versatile chemical intermediate with significant applications in pharmaceutical development and dye synthesis. This document outlines its core physicochemical properties, detailed experimental protocols for its synthesis, and its role in the development of therapeutic agents, particularly as a precursor for Protein Tyrosine Phosphatase 1B (PTP1B) inhibitors.

## Core Physicochemical Data

**2-Amino-4-Bromophenol** is a substituted aromatic compound containing amino, bromo, and hydroxyl functional groups. These groups contribute to its reactivity and utility as a building block in organic synthesis.[1][2]

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>6</sub> BrNO[1][2][3][4]
Molecular Weight	188.02 g/mol [1][2][3][4]
CAS Number	40925-68-6[1][2][3]
Appearance	Brownish-red to yellow, needle-like crystals or powder[4]
Melting Point	130-135 °C[2]
Boiling Point	282.8 °C at 760 mmHg[1][2]
Solubility	Slightly soluble in cold water and ethanol; soluble in hot ethanol, ether, and chloroform

## Experimental Protocols

### Synthesis of 2-Amino-4-Bromophenol

A common and efficient method for the synthesis of **2-Amino-4-Bromophenol** is through the reduction of 4-Bromo-2-nitrophenol.[3]

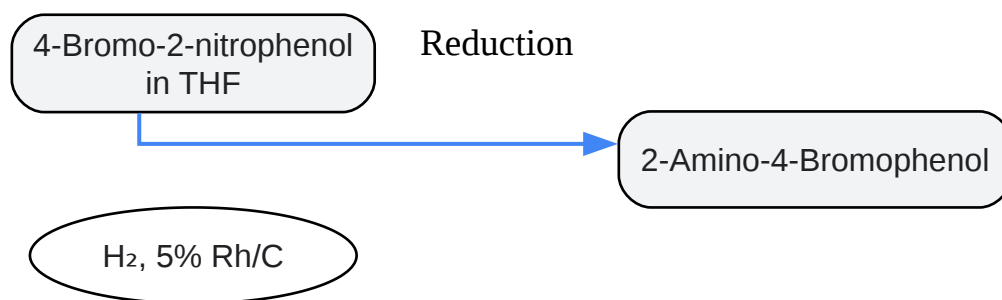
Materials:

- 4-Bromo-2-nitrophenol
- Tetrahydrofuran (THF)
- 5% Rhodium on Carbon (Rh/C) catalyst
- Hydrogen gas
- Celite

Procedure:

- A solution of 4-Bromo-2-nitrophenol (50.7 g, 233 mmol) is prepared in THF (500 mL).

- To this solution, 5% Rh/C catalyst (5.00 g) is added.
- The mixture is stirred at room temperature for 11 hours under a hydrogen atmosphere.
- The reaction mixture is then filtered through Celite to remove the catalyst.
- The filtrate is concentrated under reduced pressure to yield **2-Amino-4-Bromophenol** as a brown solid.[3]



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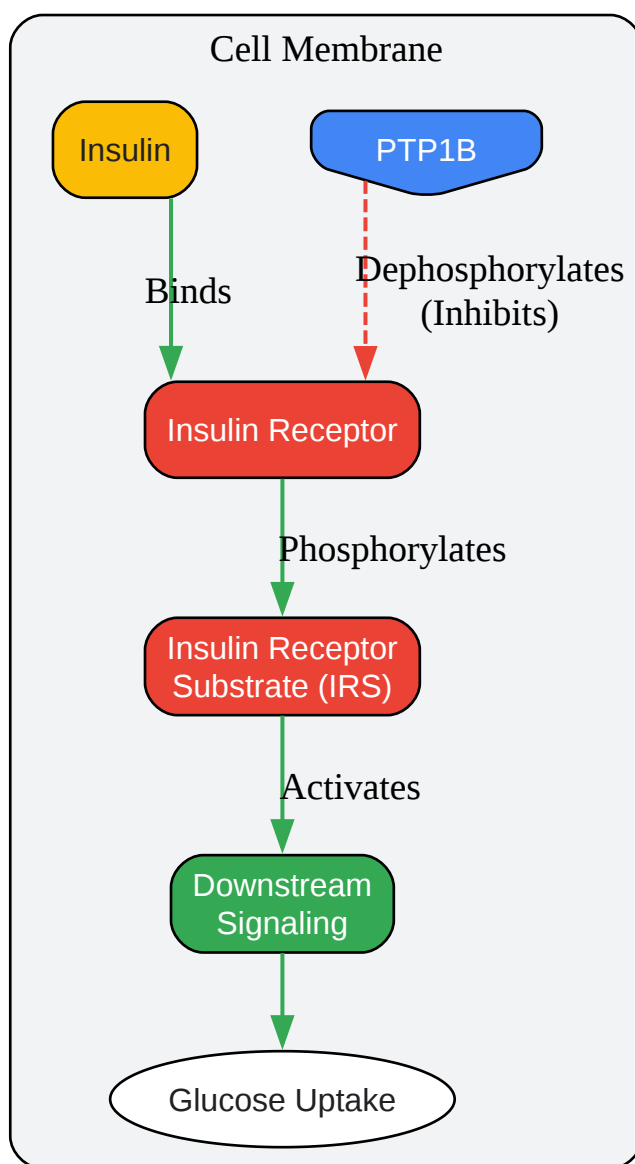
Synthesis of **2-Amino-4-Bromophenol**.

## Applications in Drug Development

**2-Amino-4-Bromophenol** serves as a crucial intermediate in the synthesis of various pharmaceuticals, including anti-inflammatory and analgesic drugs.[1] Notably, it is a key reactant in the preparation of inhibitors for Protein Tyrosine Phosphatase 1B (PTP1B), an enzyme implicated in type 2 diabetes and obesity.[5]

## Role in PTP1B Inhibition and the Insulin Signaling Pathway

PTP1B is a negative regulator of the insulin signaling pathway. By dephosphorylating the insulin receptor and its substrates, PTP1B attenuates the insulin signal, which can contribute to insulin resistance.[6][7] Inhibitors of PTP1B can, therefore, enhance insulin sensitivity, making them a promising therapeutic strategy for type 2 diabetes.[4][5] Bromophenol derivatives, synthesized from precursors like **2-Amino-4-Bromophenol**, have shown potent inhibitory activity against PTP1B.[5][6]

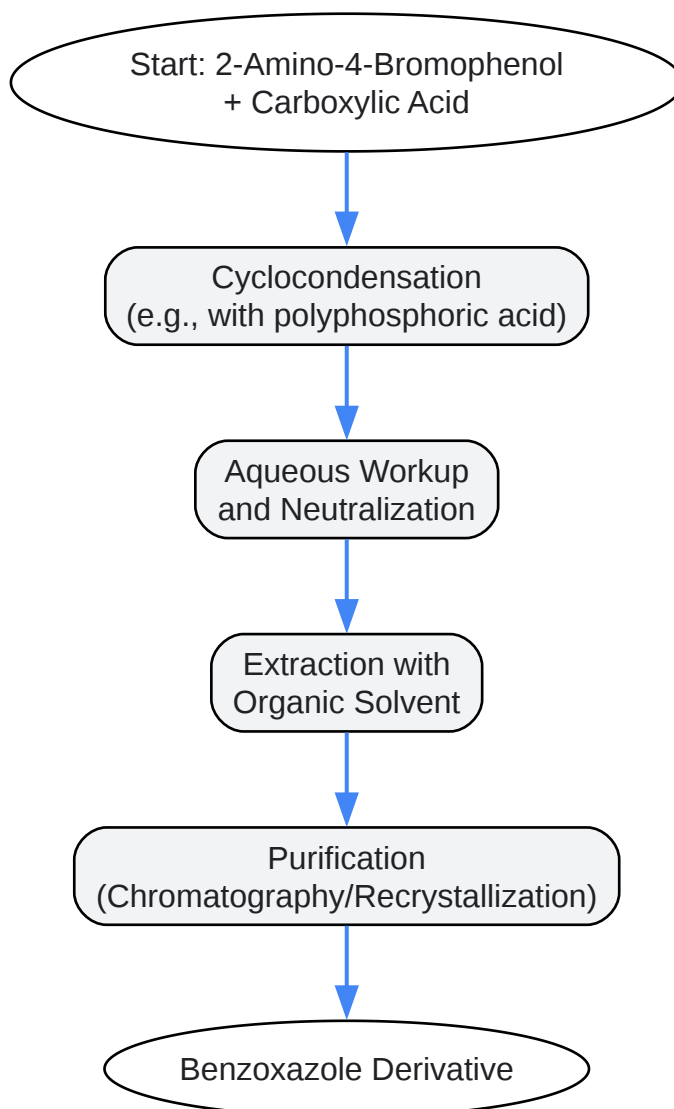


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The role of PTP1B in the insulin signaling pathway.

## Experimental Workflow: Synthesis of a Benzoxazole Derivative

**2-Amino-4-Bromophenol** is a precursor in the synthesis of benzoxazole derivatives, which can act as allosteric inhibitors of enzymes like fructose-1,6-bisphosphatase. The following workflow outlines a general procedure for the synthesis of a benzoxazole derivative from **2-Amino-4-Bromophenol**.



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Workflow for the synthesis of a benzoxazole derivative.

## Further Applications

Beyond its role in pharmaceutical development, **2-Amino-4-Bromophenol** is also utilized in the synthesis of azo dyes, where it acts as a coupling agent to produce vibrant and stable colors for textiles.[1] Its reactivity also makes it a valuable reagent in analytical chemistry for the detection and quantification of other chemical substances.[1]

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